

Clinical Profile: Cetrorelix vs. Ganirelix

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cetrorelix Acetate

CAS No.: 145672-81-7

Cat. No.: S523236

Get Quote

The table below summarizes key findings from a 2025 retrospective cohort study that compared **cetrorelix (Ferpront)** with **ganirelix (Orgalutran)** in over 9,000 patients after propensity score matching [1]. This provides a strong reference for the performance of branded cetrorelix in a real-world clinical setting.

Outcome Measure	Cetrorelix (Group A)	Ganirelix (Group B)	P-value
LH Surge Control			
Incidence of LH ≥ 10 U/L	4.9%	7.6%	<0.001
LH Ratio ≥ 2	6.1%	9.2%	<0.001
Endometrial Receptivity			
Type A Endometrium	66.2%	60.1%	<0.001
Type C Endometrium	5.3%	6.3%	<0.001
Safety			
OHSS Incidence	0.4%	1.1%	0.01
Efficacy			
Live Birth Rate	47.2%	49.4%	0.074 (Not Significant)

This study concluded that while live birth rates and embryo quality were comparable between the two antagonists, cetrorelix demonstrated **superior LH surge suppression** and a **more favorable safety profile** with a lower risk of Ovarian Hyperstimulation Syndrome (OHSS) [1].

Direct Generic vs. Brand Comparison Status

For a direct comparison between generic and brand-name cetrorelix, the most relevant information comes from an ongoing clinical trial.

- **Active Clinical Trial:** A trial titled "**Effectiveness of Generic Versus Reference Cetrorelix Acetate for Ovarian Stimulation**" is currently recruiting participants [2].
- **Primary Aim:** The study is designed to determine if the generic **cetrorelix acetate** is **non-inferior** to the reference (brand-name) product in women undergoing IVF or ICSI treatment [2].
- **Estimated Completion:** The trial is scheduled for completion in **December 2025** [2]. This means definitive results on efficacy comparison are not yet published.

Experimental Protocol Overview

The methodology from the cited studies and trials provides a clear experimental framework for comparing GnRH antagonists.

1. Patient Population and Study Design

- The comparative study was a **retrospective cohort design** involving infertile patients undergoing IVF/ICSI [1].
- Patients were matched using **propensity score matching** to minimize confounding variables [1].
- The ongoing generic vs. reference trial is a prospective, interventional study with an estimated 1,338 participants [2].

2. Intervention and Dosing

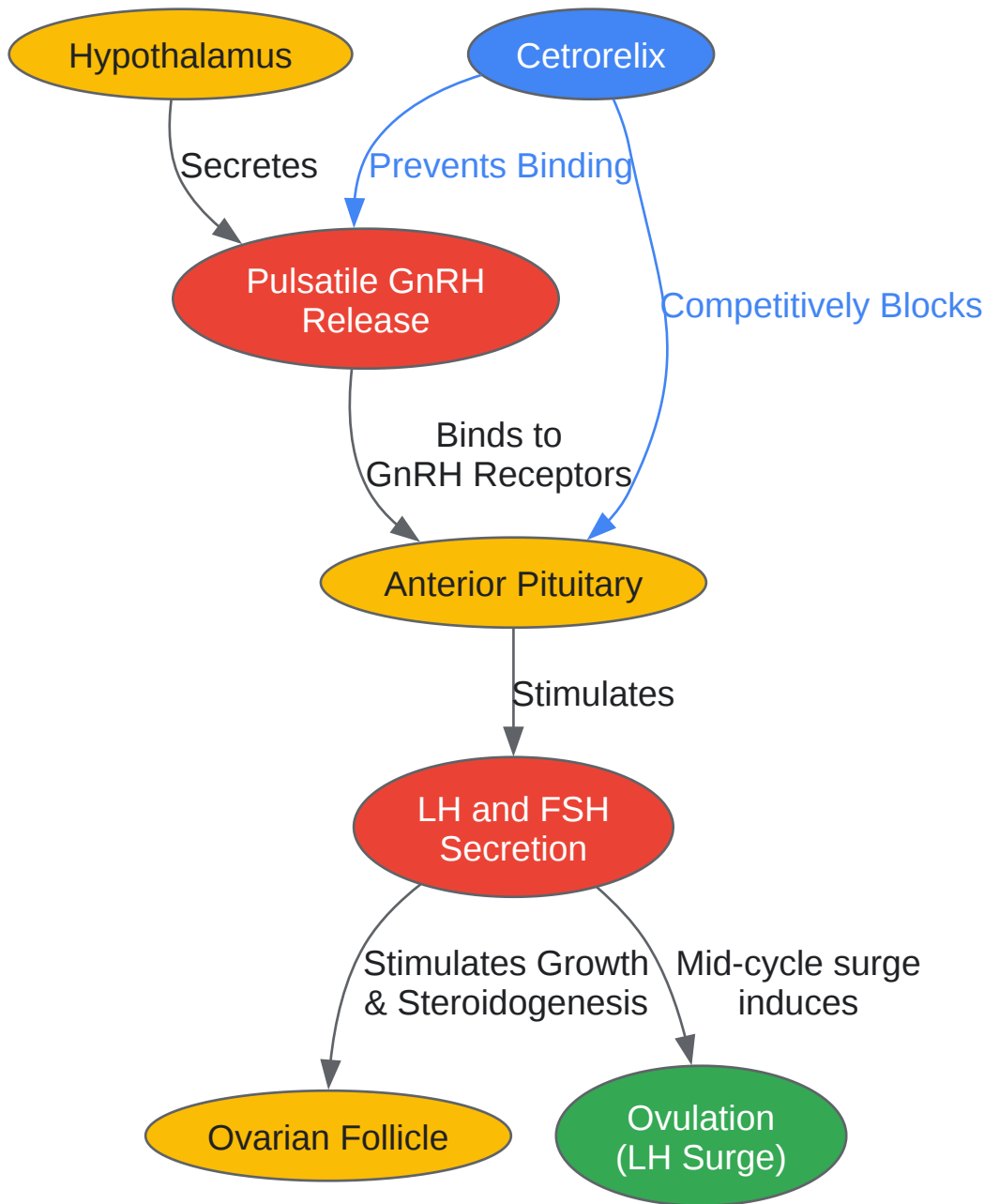
- In a standard GnRH antagonist protocol, controlled ovarian hyperstimulation begins on day 2-3 of the menstrual cycle using recombinant FSH or menotropins [1].
- The antagonist (**cetrorelix or ganirelix at 0.25 mg**) is administered subcutaneously daily once the leading follicle reaches 14-15 mm in diameter, and continued until the day of ovulation trigger [1].

3. Outcome Measurements

- **Primary Efficacy:** Live birth rate per fresh embryo transfer cycle [1].
- **Key Hormonal Control:** Incidence of premature LH surge (defined as LH \geq 10 U/L) [1].
- **Safety Endpoints:** Incidence of OHSS [1].
- **Additional Parameters:** Endometrial morphology patterns (Type A, B, C), number of oocytes retrieved, and fertilization rate [1].

Mechanism of Action

The following diagram illustrates the biochemical pathway through which cetorelix exerts its effect, which is fundamental to its clinical application.



[Click to download full resolution via product page](#)

Cetorelix is a synthetic decapeptide that acts as a competitive antagonist of Gonadotropin-Releasing Hormone (GnRH) receptors [3] [4]. It binds to these receptors in the anterior pituitary without activating them, preventing endogenous GnRH from triggering the release of Luteinizing Hormone (LH) and Follicle-Stimulating Hormone (FSH) [3] [4]. This rapid, dose-dependent suppression of LH is critical in ART for preventing a premature LH surge, thereby allowing for the controlled maturation of multiple oocytes and optimizing the timing for oocyte retrieval [3] [5] [6].

Final Summary

- **For Brand-Name Cetrorelix:** High-quality real-world evidence confirms its **efficacy and safety** is at least comparable, and in some aspects (LH control, OHSS risk), potentially superior to another branded antagonist, ganirelix [1].
- **For Generic Cetrorelix:** As of now, there is a **lack of published head-to-head clinical data** comparing the efficacy of generic and brand-name cetrorelix. The scientific community is awaiting results from an ongoing non-inferiority trial, which should provide the conclusive evidence required by researchers and clinicians [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Comparison of pregnancy outcomes and safety between ... [pmc.ncbi.nlm.nih.gov]
2. Effectiveness of Generic Versus Reference Cetrorelix ... [centerwatch.com]
3. Cetrorelix: Uses, Interactions, Mechanism of Action [go.drugbank.com]
4. What is the mechanism of Cetrorelix? [synapse.patsnap.com]
5. Pharmacokinetic and pharmacodynamic modeling of ... [pubmed.ncbi.nlm.nih.gov]
6. Pharmacodynamic effects and plasma pharmacokinetics of ... [sciencedirect.com]

To cite this document: Smolecule. [Clinical Profile: Cetrorelix vs. Ganirelix]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b523236#cetrorelix-generic-versus-brand-efficacy>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com